

# (3-Chloropropyl)diethoxymethylsilane as a coupling agent in polymer chemistry

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (3-Chloropropyl)diethoxymethylsilane

Cat. No.: B077525

[Get Quote](#)

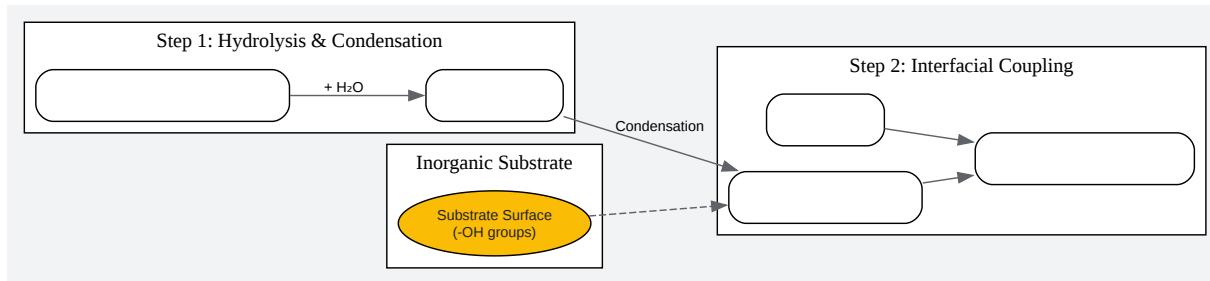
## Application Notes: (3-Chloropropyl)diethoxymethylsilane as a Coupling Agent

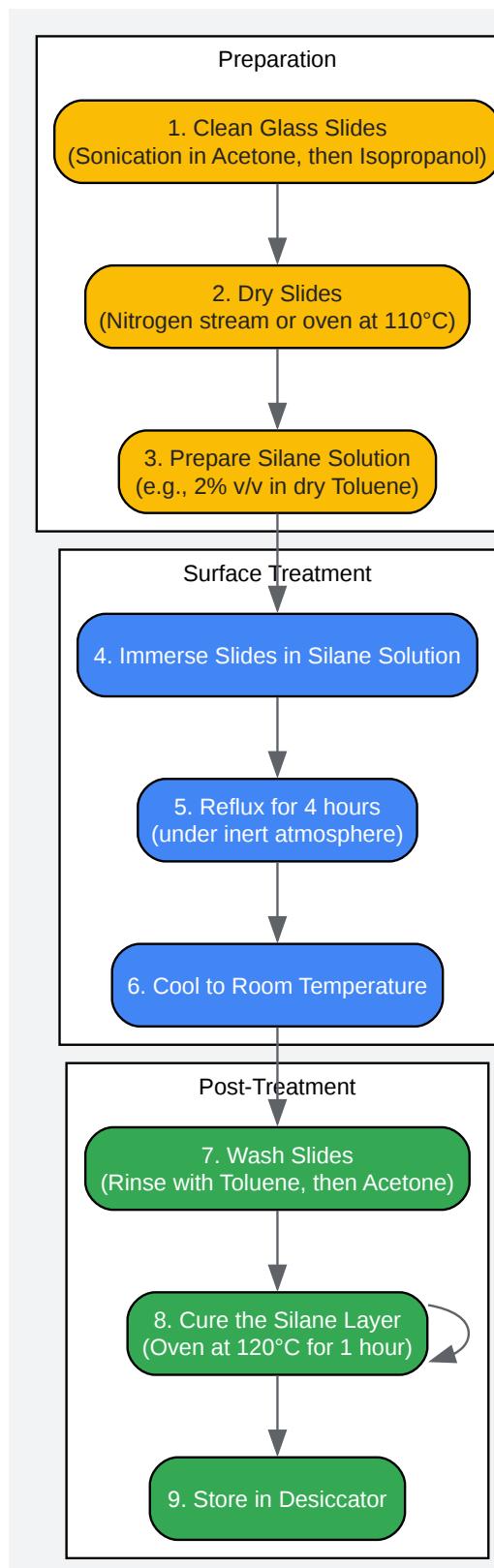
### Introduction

(3-Chloropropyl)diethoxymethylsilane is a versatile organosilicon compound widely utilized as a coupling agent in polymer chemistry.<sup>[1][2]</sup> Its bifunctional nature allows it to form a durable bridge between inorganic substrates (such as glass, metals, and silica) and organic polymer matrices.<sup>[3]</sup> This bridging effect significantly enhances interfacial adhesion, leading to improved mechanical properties, moisture resistance, and overall performance of composite materials, adhesives, coatings, and sealants.<sup>[1][3][4]</sup> The molecule consists of a diethoxysilyl group, which can hydrolyze to form reactive silanols, and a chloropropyl group that provides a site for reaction with the polymer matrix.<sup>[1]</sup>

## Chemical Structure and Properties

The chemical structure of (3-Chloropropyl)diethoxymethylsilane is fundamental to its function as a coupling agent.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [nbinno.com](http://nbinno.com) [nbinno.com]
- 2. [nbinno.com](http://nbinno.com) [nbinno.com]
- 3. [nbinno.com](http://nbinno.com) [nbinno.com]
- 4. [innospk.com](http://innospk.com) [innospk.com]
- To cite this document: BenchChem. [(3-Chloropropyl)diethoxymethylsilane as a coupling agent in polymer chemistry]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b077525#3-chloropropyl-diethoxymethylsilane-as-a-coupling-agent-in-polymer-chemistry>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)